

Personal protective equipment for handling 4-Methylnicotinic acid

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Compound of Interest

Compound Name: 4-Methylnicotinic acid

Cat. No.: B1296157

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Essential Safety and Handling Guide for 4-Methylnicotinic Acid

This guide provides immediate and essential safety protocols, operational instructions, and disposal plans for handling **4-Methylnicotinic acid**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identification and Hazards

Property	Information
Chemical Name	4-Methylnicotinic acid
Synonyms	4-Methylpyridine-3-carboxylic acid
CAS Number	3222-50-2
Molecular Formula	C7H7NO2
Hazard Statements	Causes skin irritation.[1][2][3] Causes serious eye irritation.[1][2][3] May cause respiratory irritation.[1][2][3]
Signal Word	Warning[1]

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to minimize exposure and ensure safety when handling **4-Methylnicotinic acid**.

Protection Type	Recommended Equipment	Specifications
Eye/Face Protection	Safety goggles with side protection or face shield.	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [4]
Hand Protection	Chemical-resistant gloves.	Check for chemical compatibility and remove gloves with care to avoid skin contamination. [1]
Skin and Body Protection	Laboratory clothing or a complete suit protecting against chemicals.	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [4]
Respiratory Protection	Use a particulate filter respirator (type P95 US or P1 EU EN 143) for nuisance exposures. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. [4]	To be used if ventilation is inadequate or for emergency situations.

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of **4-Methylnicotinic acid** and the safety of laboratory personnel.

Procedure	Guideline
Handling	Use only in a chemical fume hood or a well-ventilated area.[3] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][3] Avoid contact with skin, eyes, and clothing.[5] Wash hands thoroughly after handling.[1]
Storage	Store in a cool, dry, and well-ventilated place.[1] [5] Keep the container tightly closed.[1][5] Store under an inert atmosphere as it is air-sensitive.[1]

Emergency and First-Aid Protocols

Immediate and appropriate responses to accidental exposure are critical.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6]
Skin Contact	Immediately wash the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[3] If skin irritation persists, call a physician.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and get medical attention.[1]
Ingestion	Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting.[6] Call a physician or Poison Control Center immediately.[6]

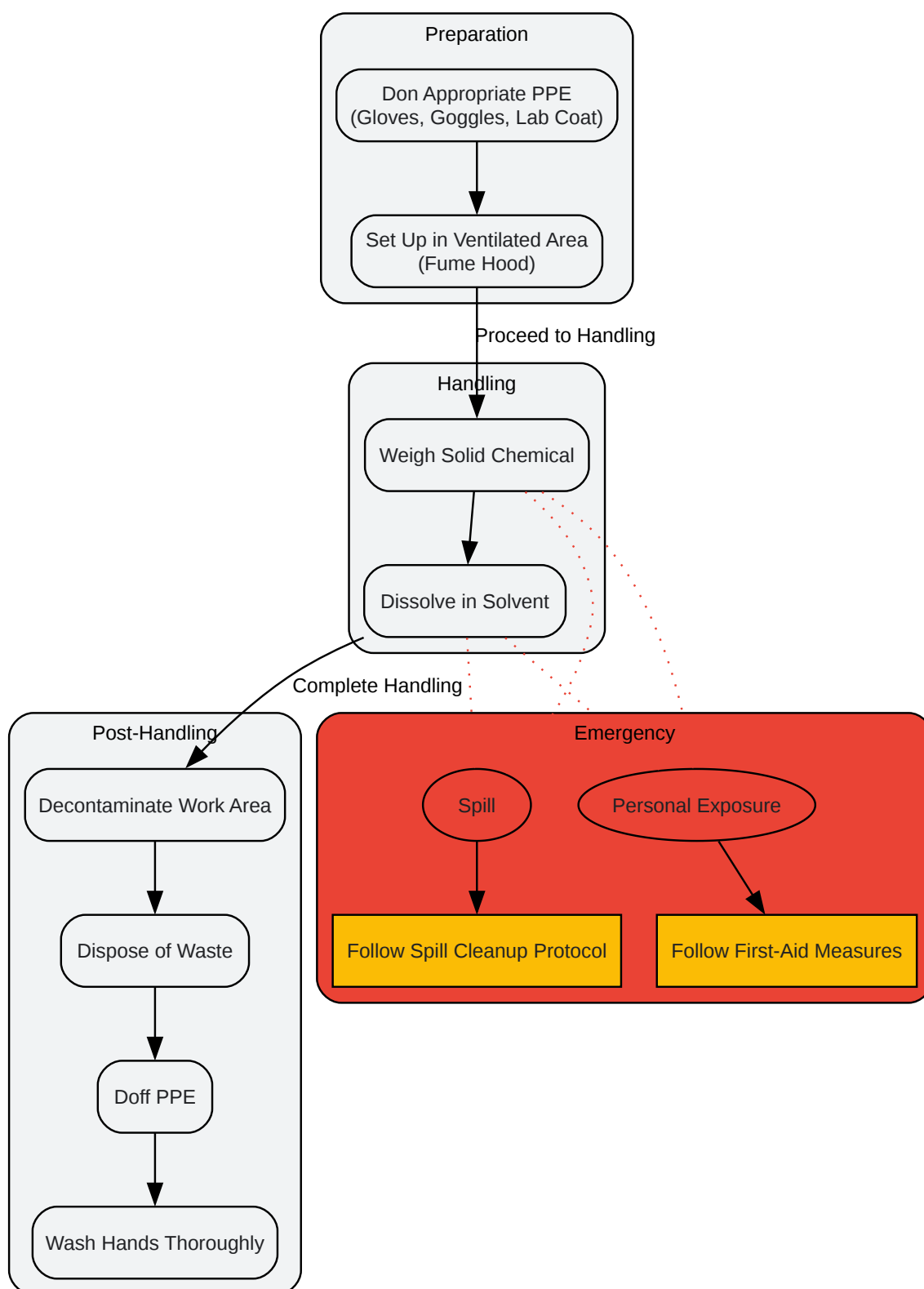
Spill and Disposal Management

Proper containment and disposal of **4-Methylnicotinic acid** are essential to prevent environmental contamination and further exposure.

Action	Procedure
Spill Cleanup	Wear appropriate PPE.[3] For solid spills, sweep up and shovel into suitable containers for disposal.[1] For liquid spills, mix with sand or other inert absorbent material before collection.[3] Avoid dust formation.[1]
Waste Disposal	Dispose of contents and container to an approved waste disposal plant.[1] Waste is classified as hazardous and must be disposed of in accordance with local, regional, and national regulations.[6] Do not empty into drains or release into the environment.[1][3]

Safety Workflow for Handling 4-Methylnicotinic Acid

The following diagram outlines the procedural flow for safely handling **4-Methylnicotinic acid**, from preparation to disposal.



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Caption: Workflow for handling **4-Methylnicotinic acid**.

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